

# (2R,3S)-3-hydroxypyrrolidine-2-carboxylic acid safety and handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (2R,3S)-3-hydroxypyrrolidine-2-carboxylic acid

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An In-Depth Technical Guide to the Safe Handling of **(2R,3S)-3-hydroxypyrrolidine-2-carboxylic Acid**

## Authored by Gemini, Senior Application Scientist Abstract

**(2R,3S)-3-hydroxypyrrolidine-2-carboxylic acid** is a pivotal chiral building block in modern medicinal chemistry and drug development.[1] Its unique stereochemistry is leveraged in the synthesis of enantiomerically pure pharmaceutical compounds, including antiviral and antibacterial agents, to enhance biological activity and therapeutic efficacy.[1][2] As with any specialized reagent, a comprehensive understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This guide provides an in-depth analysis of the safety and handling protocols for **(2R,3S)-3-hydroxypyrrolidine-2-carboxylic acid**, grounded in authoritative safety data and best practices for researchers, scientists, and drug development professionals.

## Compound Identification and Physicochemical Properties

Precise identification is the foundation of chemical safety. **(2R,3S)-3-hydroxypyrrolidine-2-carboxylic acid** is a non-proteinogenic amino acid derivative whose properties dictate its

handling and storage requirements.[2] While generally stable, its classification as a solid irritant necessitates specific precautions.

Property	Value	Source(s)
IUPAC Name	(2R,3S)-3-hydroxypyrrolidine-2-carboxylic acid	PubChem[3]
CAS Number	118492-86-7	MySkinRecipes, CP Lab Safety[1][4]
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>3</sub>	MySkinRecipes, CP Lab Safety[1][4]
Molecular Weight	131.13 g/mol	MySkinRecipes, CP Lab Safety[1][4]
Physical Form	Solid, typically a white to light beige powder	Sigma-Aldrich, Alfa Chemistry[5]
Purity	Commonly supplied at ≥95% or ≥97%	MySkinRecipes, CP Lab Safety[1][4]
Storage Temp.	Varies by supplier; typically Refrigerator (2-8°C) or Room Temp	Sigma-Aldrich, MySkinRecipes[1]

## Hazard Identification and GHS Classification

Understanding the specific hazards associated with a compound is critical for performing an accurate risk assessment. The Globally Harmonized System (GHS) provides a standardized framework for communicating these hazards. The hydrochloride salt of the compound, which is commonly used, and related structures are classified with the following hazards.[6]

- Signal Word:Warning

GHS Hazard Statement	Code	Description of Risk
Harmful if swallowed	H302	Ingestion of the substance can lead to adverse health effects. This necessitates strict prohibitions on eating or drinking in the laboratory and careful handling to avoid accidental ingestion. <a href="#">[6]</a>
Causes skin irritation	H315	Direct contact with the skin can cause irritation, redness, or inflammation. This is the primary reason for the mandatory use of compatible chemical-resistant gloves. <a href="#">[6]</a> <a href="#">[7]</a>
Causes serious eye irritation	H319	The compound can cause significant, but reversible, eye irritation upon contact. This underscores the absolute requirement for safety glasses or goggles. <a href="#">[6]</a> <a href="#">[7]</a>
May cause respiratory irritation	H335	Inhalation of the dust or powder can irritate the respiratory tract, leading to coughing or discomfort. This hazard dictates that the compound must be handled in a well-ventilated area, preferably a chemical fume hood. <a href="#">[6]</a> <a href="#">[7]</a>

## Risk Assessment and Control Workflow

A self-validating safety protocol is not merely a list of rules but a logical workflow that moves from hazard identification to risk mitigation. The causality is clear: the known hazards (irritation,

toxicity) dictate the selection of engineering controls, administrative controls, and personal protective equipment (PPE) to create multiple barriers to exposure.



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Caption: Risk assessment and control workflow for handling the compound.

## Standard Operating Procedure (SOP) for Safe Handling

This protocol details the essential steps for safely handling solid **(2R,3S)-3-hydroxypyrrolidine-2-carboxylic acid**. The causality for each step is rooted in the GHS

hazards identified in Section 2.

#### 4.1. Required Personal Protective Equipment (PPE)

- Eye Protection: ANSI Z87.1-compliant safety goggles are mandatory to protect against accidental splashes or airborne particles, directly addressing the H319 "Causes serious eye irritation" hazard.[\[7\]](#)[\[8\]](#)
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile) must be worn at all times. Gloves must be inspected for integrity before use and removed using the proper technique to avoid skin contact, mitigating the H315 "Causes skin irritation" hazard.[\[7\]](#)[\[8\]](#)
- Body Protection: A fully fastened lab coat must be worn to protect skin and clothing.[\[8\]](#)

#### 4.2. Engineering Controls

- All weighing and handling of the solid compound must be performed inside a certified chemical fume hood to prevent inhalation of dust, addressing the H335 "May cause respiratory irritation" hazard.[\[8\]](#)[\[9\]](#)
- A safety shower and eyewash station must be readily accessible.[\[8\]](#)

#### 4.3. Step-by-Step Handling Protocol

- Preparation: Designate a specific area within the fume hood for the procedure. Ensure the work surface is clean and uncluttered. Assemble all necessary equipment (spatulas, weigh boats, glassware) before retrieving the chemical.
- Chemical Retrieval: Retrieve the container from its designated storage location (e.g., refrigerator).[\[1\]](#) Allow the container to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Place a weigh boat on the analytical balance inside the fume hood and tare the balance. Carefully use a clean spatula to transfer the desired amount of the solid compound to the weigh boat. Avoid any actions that could generate dust.

- **Transfer:** Carefully transfer the weighed solid into the reaction vessel. If necessary, use a powder funnel to prevent spillage.
- **Cleanup:** Promptly clean any minor spills within the fume hood using a dry method (e.g., gently sweeping with paper towels) and place the waste into a designated, sealed waste container.<sup>[9]</sup> Do not use water for dry cleanup as it can spread contamination.
- **Post-Handling:** Securely close the main chemical container. Wipe the exterior with a damp cloth if necessary, and return it to its proper storage location.
- **Decontamination:** Wipe down the work area within the fume hood. Dispose of all contaminated disposables (gloves, weigh boats, paper towels) in the designated solid chemical waste container.
- **Hygiene:** Wash hands thoroughly with soap and water after the procedure is complete and before leaving the laboratory.<sup>[7]</sup><sup>[9]</sup>

## Emergency Procedures

In the event of an exposure or spill, immediate and correct action is crucial.

Situation	First-Aid / Spill Response Protocol	Source(s)
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[7][8][10]
Skin Contact	Take off all contaminated clothing immediately. Flush the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, seek medical advice.	[7][8][10]
Inhalation	Remove the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell or breathing is difficult, call a poison center or physician.	[7][8][11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a poison center or physician if you feel unwell.	[7][8]
Minor Spill	For a small spill contained within a fume hood, avoid generating dust. Gently sweep up the solid material and place it in a labeled, sealed container for hazardous waste disposal. Clean the spill area thoroughly.	[9]

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Major Spill	Evacuate the area. Alert laboratory personnel and the institutional safety officer. Prevent entry and await response from trained emergency personnel.	[9]
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## Storage and Disposal

### 6.1. Storage

- Store in a tightly closed container in a dry, well-ventilated place.[7][12]
- Follow the specific storage temperature recommended by the supplier, which is typically in a refrigerator (2-8°C) or at room temperature.[1][4]
- Store away from incompatible materials, such as strong oxidizing agents.[13]

### 6.2. Disposal

- Chemical waste must be disposed of in accordance with all local, regional, and national regulations.[7][14]
- Dispose of unused product and contaminated packaging as hazardous waste. Do not dispose of it down the drain or with general laboratory trash.

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- To cite this document: BenchChem. [(2R,3S)-3-hydroxypyrrolidine-2-carboxylic acid safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174381#2r-3s-3-hydroxypyrrolidine-2-carboxylic-acid-safety-and-handling]

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